

Molecular weight and formula of Erythrocentauric acid

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Compound of Interest		
Compound Name:	Erythrocentauric acid	
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An In-Depth Technical Guide to Erythrocentauric Acid

This technical guide provides a comprehensive overview of the chemical properties and biological activities of **Erythrocentauric acid**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Erythrocentauric acid is a natural compound belonging to the coumarin family.[1] Its fundamental chemical and physical properties are summarized below.



Property	Value	Source
Molecular Formula	C10H8O4	[1][2][3]
Molecular Weight	192.17 g/mol	[1][2][3]
IUPAC Name	1-oxo-3,4- dihydroisochromene-5- carboxylic acid	[1][2]
CAS Number	90921-13-4	[1]
Appearance	Powder	[1]
Purity	>95%	[1]
Density	1.4±0.1 g/cm³	[1]
SMILES	C1COC(=O)C2=C1C(=CC=C2)C(=O)O	[1][2]
InChI	InChI=1S/C10H8O4/c11- 9(12)7-2-1-3-8-6(7)4-5-14- 10(8)13/h1-3H,4-5H2, (H,11,12)	[1][2]

Biological Activity

Erythrocentauric acid has been isolated from the roots of Gentiana macrophylla.[1][3] Limited studies have investigated its biological effects.

Cytotoxicity

In one study, the cytotoxic effect of **Erythrocentauric acid** was evaluated against human HepG2 (2.2.15) cells. The compound exhibited a CC50 (half-maximal cytotoxic concentration) of > 4.54 mM after 72 hours of exposure, as determined by an MTT assay.[3]

Experimental Protocols

Detailed experimental protocols for the synthesis or biological evaluation of **Erythrocentauric acid** are not extensively documented in publicly available literature. However, a general



methodology for its isolation and identification has been described.

Isolation and Identification of Erythrocentauric Acid

Erythrocentauric acid can be isolated from the chloroform fraction of the root of Gentiana macrophylla.[1] The general workflow for its isolation and identification involves the following steps:

Root of Gentiana macrophylla Extraction with Chloroform Column Chromatography Purification of Principles Spectral Data Analysis (UV, IR, MS, 1H-NMR, 13C-NMR) Structure Elucidation and Identification

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Isolation and Identification Workflow



The process begins with the extraction from the plant material, followed by separation and purification using various column chromatographic techniques.[1] The structure of the isolated compound is then elucidated based on spectral data analysis (UV, IR, MS, 1H-NMR, 13C-NMR) and by comparison with standard substances.[1]

Signaling Pathways

Information regarding the specific signaling pathways modulated by **Erythrocentauric acid** is not available in the current scientific literature. Further research is required to elucidate its mechanism of action at the molecular level.

Conclusion

Erythrocentauric acid is a natural coumarin with defined chemical and physical properties. While its biological activity is not extensively studied, it has shown limited cytotoxicity in a cancer cell line. The lack of detailed experimental protocols and mechanistic studies highlights the need for further investigation to understand its full therapeutic potential. The provided workflow for its isolation and identification can serve as a basis for future research endeavors.

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